

## **Protocol for Dissolving and Storing AT791**

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**AT791** is a potent and orally bioavailable inhibitor of Toll-like receptor 7 (TLR7) and Toll-like receptor 9 (TLR9).[1][2] It plays a crucial role in immunology and autoimmune disease research by inhibiting TLR7 and TLR9 signaling pathways.[1][3] Proper dissolution and storage of **AT791** are critical to ensure its stability and efficacy in experimental settings. This document provides detailed protocols for the effective handling of **AT791**.

**Chemical Properties** 

Property	Value	Reference
Molecular Formula	C23H31N3O3	[4]
Molecular Weight	397.51 g/mol	[4]
CAS Number	1219962-49-8	[4]

## **Solubility Data**

**AT791** exhibits varying solubility in different solvents. It is crucial to use fresh, anhydrous solvents, as moisture can affect solubility.[2]



Solvent	Solubility	Notes
DMSO	≥ 80 mg/mL (≥ 201.25 mM)	Sonication or heating may be required to aid dissolution. Use newly opened, hygroscopic DMSO for best results.[1][2][3]
Ethanol	20 mg/mL	
Water	Insoluble	_

# Experimental Protocols Reconstitution of AT791 Powder

This protocol describes the preparation of a stock solution from solid AT791.

#### Materials:

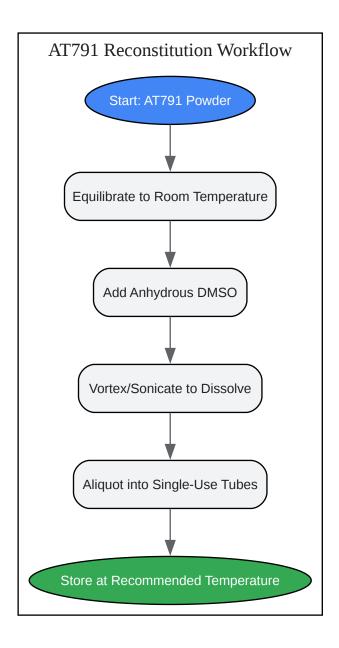
- AT791 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- Equilibrate the **AT791** vial to room temperature before opening.
- Based on the desired stock concentration, calculate the required volume of DMSO. For example, to prepare 1 mL of a 10 mM stock solution, add 0.2516 mL of DMSO to 1 mg of AT791 powder.



- Add the calculated volume of fresh, anhydrous DMSO to the vial containing AT791 powder.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved.
- If dissolution is slow, sonicate the vial in a water bath for short intervals until a clear solution is obtained.[3] Gentle heating can also be applied.[1]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[2][3]



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#### AT791 Reconstitution Workflow

# Preparation of Working Solutions for In Vitro and In Vivo Studies

For cell-based assays, it is important to ensure that the final concentration of DMSO is not cytotoxic (typically  $\leq 0.1\%$ ).[3] For in vivo studies, specific formulations are required to ensure bioavailability.

For In Vitro Use (Cell-based Assays):

- Thaw a single-use aliquot of the AT791 DMSO stock solution at room temperature.
- Serially dilute the stock solution with cell culture medium to achieve the desired final concentration.
- Pre-warming the stock solution and culture medium to 37°C before dilution can help prevent precipitation.[3]

For In Vivo Use (Oral Administration):

This protocol provides an example of a formulation for oral administration.

#### Materials:

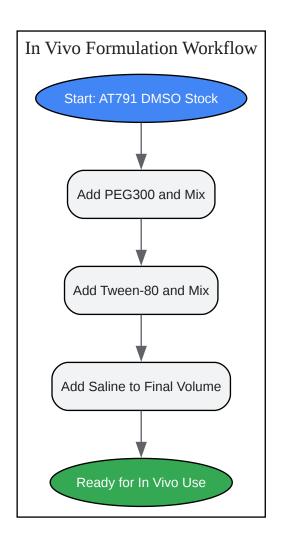
- AT791 DMSO stock solution
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH<sub>2</sub>O)

#### Procedure:[1]

- To prepare a 1 mL working solution, start with 100 μL of a 25 mg/mL AT791 DMSO stock solution.
- Add 400 μL of PEG300 and mix thoroughly.



- Add 50 μL of Tween-80 and mix until the solution is clear.
- Add 450 μL of saline to reach a final volume of 1 mL.



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In Vivo Formulation Workflow

## **Storage and Stability**

Proper storage is essential to maintain the integrity of AT791.



Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In Solvent (DMSO)	-80°C	6 months to 1 year[1][2][3]
-20°C	1 month[1][2]	

#### Storage Recommendations:

- Store the solid powder at -20°C for long-term storage.
- Store stock solutions in tightly sealed vials at -80°C for up to one year.[2][3]
- Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[2][3]

## **Safety Precautions**

- Handle AT791 in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.[4][5]

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### References

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